An In-depth Technical Guide to the Physical Properties of Deuterated 2-Methoxyethanol

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Compound of Interest

Compound Name:	*2-Methoxy-D3-ethanol-1,1,2,2-D4*
CAS No.:	*108152-85-8*
Cat. No.:	*B560762*

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Foreword: The Unseen Influence of Deuterium in Modern Research

In the landscape of advanced scientific research and pharmaceutical development, the subtle substitution of a hydrogen atom with its heavier, stable isotope, deuterium, can wield profound effects. This isotopic labeling, particularly in solvents and reagents, offers a powerful lens through which to probe reaction mechanisms, enhance the resolution of analytical techniques, and strategically modify the metabolic fate of drug candidates. 2-Methoxyethanol, a versatile solvent with a rich history in organic synthesis and industrial applications, becomes an even more nuanced tool when deuterated. This guide provides a comprehensive exploration of the physical properties of deuterated 2-methoxyethanol, offering both a repository of essential data and a practical framework for its application in the laboratory. As we delve into the specifics of its physical characteristics, we will also illuminate the underlying principles that make deuterated compounds indispensable in the modern scientific arsenal.

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Section 1: Core Physical Properties - A Comparative Analysis

The substitution of protium (^1H) with deuterium (^2H) in 2-methoxyethanol, resulting in molecules such as 2-methoxyethanol-d4, introduces subtle yet significant changes to its physical characteristics. These alterations stem from the greater mass of the deuterium nucleus, which influences bond vibrational energies and intermolecular interactions. While comprehensive experimental data for all physical properties of deuterated 2-methoxyethanol is not always readily available in single sources, a compilation of data from various suppliers and literature provides a robust understanding. For comparative purposes, the properties of both the proteo and a common deuterated form are presented below.

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Physical Property	2-Methoxyethanol (Proteo)	Deuterated 2-Methoxyethanol (d4)	Causality of Isotopic Effect
Molecular Weight	76.09 g/mol [1][2][3][4]	~80.12 g/mol	The addition of four neutrons from the four deuterium atoms directly increases the overall molecular mass.
Boiling Point	124-125 °C[2][4][5]	Expected to be slightly higher than the proteo form.	The increased molecular weight leads to stronger van der Waals forces between molecules, requiring more energy to transition into the gaseous phase.
Melting Point	-85 °C[2][4][5]	Expected to be similar to or slightly different from the proteo form.	Crystal lattice energies are influenced by molecular packing and intermolecular forces, which are subtly altered by deuteration.
Density	0.965 g/mL at 25 °C[4]	Expected to be slightly higher than the proteo form.	With a similar molecular volume, the increased molecular weight results in a greater mass per unit volume.
Refractive Index (n^{20}/D)	1.402[5][6]	Expected to be slightly different from the proteo form.	The change in molecular polarizability due to the C-D bonds can lead to a small but

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			measurable difference in the refractive index.
Viscosity	1.72 cP at 20 °C[7]	Expected to be slightly higher than the proteo form.	The stronger intermolecular forces in the deuterated solvent can lead to a greater resistance to flow.

Section 2: The "Why" Behind the "What": Applications in Advanced Research

The unique properties of deuterated solvents like 2-methoxyethanol are not mere chemical curiosities; they are instrumental in a variety of sophisticated research applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ^{1}H NMR, the overwhelming signal from a proteo solvent can obscure the signals of the analyte. By using a deuterated solvent, the solvent's signal is effectively removed from the proton spectrum, allowing for a clear and unobstructed view of the compound of interest[8][9][10][11]. The residual proton signals of the deuterated solvent also serve as a convenient internal reference for chemical shift calibration.

Elucidation of Reaction Mechanisms

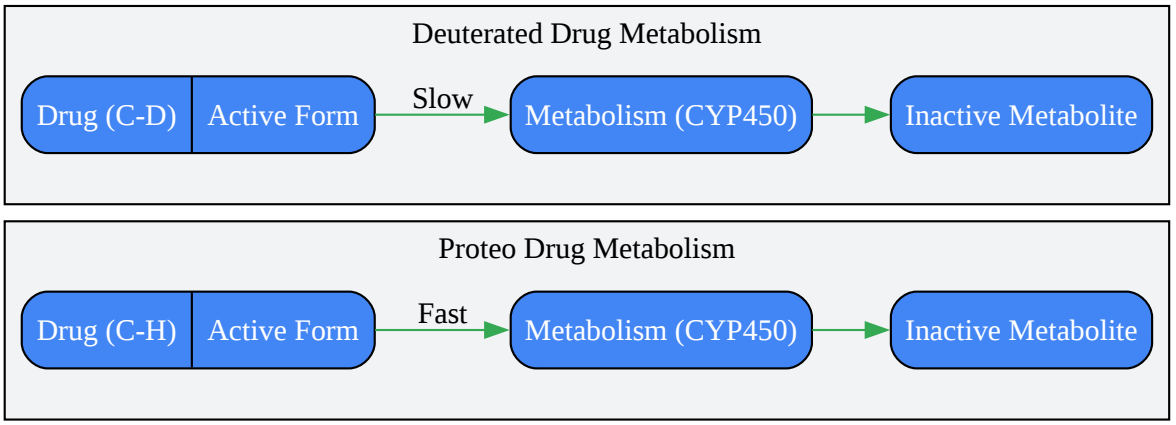
The kinetic isotope effect (KIE) is a powerful tool for investigating reaction mechanisms[12][13][14][15][16]. By replacing a hydrogen atom with a deuterium atom at a specific position in a reacting molecule, chemists can determine if the cleavage of that C-H bond is part of the rate-determining step of the reaction. A slower reaction rate with the deuterated compound indicates that the C-H bond is indeed broken in the rate-limiting step.

Caption: The Kinetic Isotope Effect in Reaction Mechanism Studies.

Drug Metabolism and Pharmacokinetic Studies

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In drug development, deuteration can be used to strategically slow down the metabolism of a drug[17][18][19]. By replacing hydrogens at metabolically vulnerable positions with deuterium, the C-D bond is harder for enzymes like cytochrome P450 to break, leading to a longer drug half-life and potentially improved therapeutic efficacy and safety profiles[13][15][16].



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Caption: Impact of Deuteration on Drug Metabolism.

Internal Standards for Mass Spectrometry

Deuterated compounds are widely used as internal standards in quantitative mass spectrometry[18][20][21][22]. Because they are chemically identical to the analyte of interest, they co-elute during chromatography and experience the same ionization efficiencies and matrix effects. However, their difference in mass allows them to be distinguished by the mass spectrometer, enabling highly accurate quantification of the non-deuterated analyte.

Section 3: Experimental Protocols for Physical Property Determination

The determination of the physical properties of deuterated 2-methoxyethanol follows standard procedures for liquids, with careful attention to sample purity and temperature control.

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Determination of Density

Principle: The density of a liquid is its mass per unit volume.

Methodology:

- Tare a clean, dry pycnometer (specific gravity bottle) of a known volume on an analytical balance. The use of a pycnometer provides a very precise volume measurement[23][24].
- Fill the pycnometer with deuterated 2-methoxyethanol, ensuring no air bubbles are present. The capillary stopper should be inserted, and any excess liquid that emerges should be carefully wiped away.
- Place the filled pycnometer in a temperature-controlled water bath to allow it to equilibrate to the desired temperature (e.g., 20°C or 25°C). Density is temperature-dependent, so precise temperature control is crucial[3].
- Remove the pycnometer from the bath, dry the exterior completely, and weigh it on the analytical balance.
- Calculate the density using the formula: Density = (Mass of liquid) / (Volume of pycnometer). The mass of the liquid is the difference between the mass of the filled and empty pycnometer.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (Micro-scale):

- Place a small amount (a few drops) of deuterated 2-methoxyethanol into a small test tube.
- Invert a sealed-end capillary tube and place it, open end down, into the liquid.
- Attach the test tube to a thermometer using a rubber band.

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- Suspend the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil) so that the heat is distributed evenly.[1][5]
- Heat the bath gently and observe the capillary tube. A stream of bubbles will emerge as the air and then the solvent vapor expand.
- Once a steady stream of bubbles is observed, remove the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[11][25]

Caption: Experimental Setup for Boiling Point Determination.

Determination of Refractive Index

Principle: The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Methodology:

- Calibrate an Abbe refractometer using a standard of known refractive index (e.g., distilled water). Ensure the prisms are clean.
- Place a few drops of deuterated 2-methoxyethanol onto the lower prism of the refractometer.
- Close the prisms and allow the sample to spread into a thin film.
- While looking through the eyepiece, adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is present, adjust the chromaticity compensator until a sharp, black-and-white dividing line is obtained.
- Read the refractive index from the instrument's scale. Record the temperature at which the measurement was taken, as refractive index is temperature-dependent[26].

Section 4: Spectroscopic Characterization

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Spectroscopic data provides a fingerprint for the identification and purity assessment of deuterated 2-methoxyethanol.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum will show significantly reduced signal intensity for the protons on the deuterated positions. Residual, un-deuterated solvent will give rise to small peaks at characteristic chemical shifts.
  - ^{2}H NMR: The deuterium NMR spectrum will show signals corresponding to the deuterated positions, providing information about the isotopic purity and labeling pattern.
  - ^{13}C NMR: The carbon-13 NMR spectrum will show changes in the multiplicity of the signals for the carbons attached to deuterium due to C-D coupling.
- Infrared (IR) Spectroscopy: The C-D stretching vibrations will appear at a lower frequency (around 2100-2200 cm^{-1}) compared to the C-H stretching vibrations (around 2800-3000 cm^{-1}) due to the heavier mass of deuterium.
- Mass Spectrometry (MS): The molecular ion peak in the mass spectrum will be shifted to a higher m/z value corresponding to the increase in molecular weight from the deuterium labeling.

Conclusion: A Tool of Precision and Insight

Deuterated 2-methoxyethanol, while chemically similar to its proteo counterpart, possesses a unique set of physical properties that make it an invaluable tool for the modern researcher. Its application in NMR spectroscopy, mechanistic studies, and drug development underscores the profound impact that subtle isotopic changes can have on molecular behavior and analytical outcomes. This guide has provided a comprehensive overview of the physical properties of deuterated 2-methoxyethanol, the experimental methodologies for their determination, and the key applications that leverage its unique characteristics. By understanding and applying this knowledge, scientists and drug development professionals can unlock new levels of precision and insight in their research endeavors.

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Please note that due to the limited availability of specific experimental data for deuterated 2-methoxyethanol in publicly accessible, citable literature, some properties are presented as expected values based on known isotopic effects. The references provided for the proteo form offer a baseline for comparison.

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